

Ac-VEID-CHO: An In-depth Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Ac-VEID-CHO	
Cat. No.:	B1283738	Get Quote

Abstract

Ac-VEID-CHO, chemically known as N-acetyl-L-valyl-L-alpha-glutamyl-L-isoleucyl-L-aspart-1-al, is a potent, cell-permeable peptide aldehyde inhibitor of caspases, with a particular potency for caspase-6.[1][2][3][4] This technical guide provides a comprehensive overview of **Ac-VEID-CHO**, including its mechanism of action, biochemical properties, and applications in research. Detailed experimental protocols for its use in assessing caspase activity are provided, alongside visual representations of relevant signaling pathways and experimental workflows to aid researchers, scientists, and drug development professionals in their understanding and utilization of this critical research tool.

Introduction

Caspases, a family of cysteine-aspartic proteases, are central to the execution of apoptosis (programmed cell death) and are also implicated in inflammation and neurodegenerative diseases.[4][5] Caspase-6, an executioner caspase, plays a significant role in the apoptotic cascade and has been identified as a key player in the pathogenesis of neurodegenerative conditions such as Huntington's and Alzheimer's diseases.[1][4][6] **Ac-VEID-CHO** serves as a valuable tool for studying the roles of caspase-6 in these processes by providing a means to selectively inhibit its activity.

Biochemical Properties and Mechanism of Action



Ac-VEID-CHO is a synthetic tetrapeptide that corresponds to the cleavage site of one of the key substrates of caspase-6, Lamin A/C.[7][8] The aldehyde group (-CHO) at the C-terminus of the peptide forms a reversible covalent bond with the catalytic cysteine residue in the active site of the caspase, thereby inhibiting its proteolytic activity.[9]

Chemical Information

Property	Value
Full Chemical Name	N-acetyl-L-valyl-L-alpha-glutamyl-L-isoleucyl-L- aspart-1-al
Synonyms	Ac-Val-Glu-Ile-Asp-CHO, VEID-CHO
Molecular Formula	C22H36N4O9
Molecular Weight	500.54 g/mol [2]
CAS Number	319494-39-8[2]

Inhibitory Activity

Ac-VEID-CHO exhibits potent inhibition of caspase-6. However, it also shows significant activity against other caspases, particularly caspase-3. Its selectivity should be taken into consideration when designing experiments.

Target	IC50 (nM)
Caspase-6	16.2[2][6][10][11]
Caspase-3	13.6[2][6][10][11]
Caspase-7	162.1[2][6][10][11]

IC50 values represent the concentration of inhibitor required to reduce enzyme activity by 50%.

Signaling Pathways

Caspase-6 is an executioner caspase activated downstream of initiator caspases in both the intrinsic and extrinsic apoptotic pathways. Its inhibition by **Ac-VEID-CHO** can block the final







stages of apoptosis.



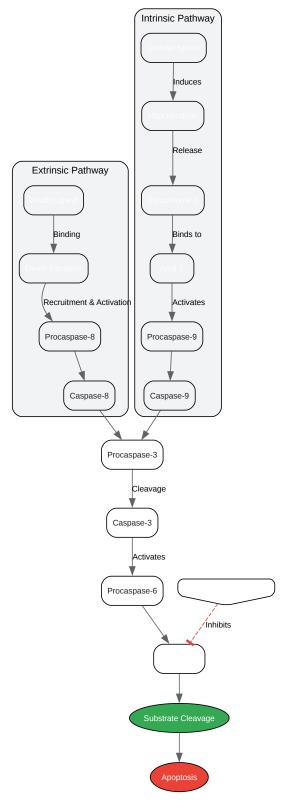


Figure 1: Simplified Caspase Activation Pathway in Apoptosis



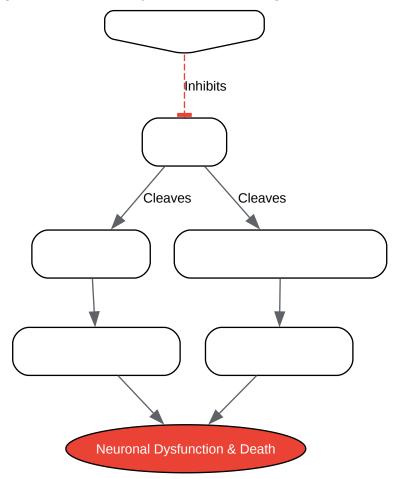


Figure 2: Role of Caspase-6 in Neurodegenerative Disease



Cell Lysis Protein Quantification Incubate

Figure 3: Experimental Workflow for Caspase-6 Activity Assay

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